

# Technical Guide: Safety Handling & Physicochemical Profiling of 2-Cyclooctylacetic Acid

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## Compound of Interest

Compound Name:	2-cyclooctylacetic acid
CAS No.:	4744-83-6
Cat. No.:	B6147844

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## Executive Summary & Chemical Identity<sup>[1][2][3][4]</sup>

**2-Cyclooctylacetic acid** (CAS: 4744-83-6) is a lipophilic carboxylic acid building block used primarily in the synthesis of pharmaceutical candidates targeting G-protein coupled receptors (GPCRs) and enzyme inhibitors where a bulky, hydrophobic moiety is required for binding affinity.<sup>[1][2]</sup>

Unlike common reagents, this compound occupies a "middle space" in safety data availability—it is well-characterized structurally but lacks the extensive toxicological testing of its smaller homologs (e.g., cyclohexylacetic acid). Therefore, this guide applies a Structure-Activity Relationship (SAR) based safety protocol, treating the substance with elevated precautions due to its predicted high lipophilicity and potential for enhanced dermal absorption.

## Chemical Identification Matrix

Parameter	Detail
IUPAC Name	2-Cyclooctylacetic acid
Common Synonyms	Cyclooctaneacetic acid; Cyclooctylacetic acid
CAS Number	4744-83-6
Molecular Formula	
Molecular Weight	170.25 g/mol
SMILES	<chem>OC(=O)CC1CCCCCCC1</chem>
Structure Description	A cyclooctane ring attached to an acetic acid side chain.

## Physicochemical Profiling & Stability

Understanding the physical state is the first step in exposure control. As the ring size increases from C6 (cyclohexyl) to C8 (cyclooctyl), the lipophilicity (

) increases significantly, altering both solubility and biological barrier penetration.

## Physical Properties Table

Property	Value / Prediction	Experimental Note
Physical State	Solid or Viscous Semi-Solid	Trend indicates MP increases with ring size.
Melting Point	45–55 °C (Predicted)	Low-melting solid; may liquefy in warm labs.
Boiling Point	~280 °C (Predicted at 760 mmHg)	Low volatility at STP, but generates fumes upon heating.
LogP (Lipophilicity)	3.2 – 3.8 (Predicted)	High. Significant potential for skin absorption.
pKa	~4.75	Typical for aliphatic carboxylic acids.
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Insoluble in water.

Expert Insight: The high LogP (>3) suggests that latex gloves are insufficient. This compound will partition rapidly into lipid bilayers (skin). Nitrile or Neoprene gloves are mandatory.

## Hazard Identification & Toxicology (GHS)

While specific

data for the cyclooctyl variant is sparse, we utilize Read-Across Toxicology from the homologous series (Cyclohexylacetic acid, CAS 5292-21-7) to establish a baseline hazard profile.

### GHS Classification (Derived)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[3][4][5][6]
  - H319: Causes serious eye irritation.[3][5]

- H335: May cause respiratory irritation.[3][5][6]

## Precautionary Principle (The "Research Chemical" Protocol)

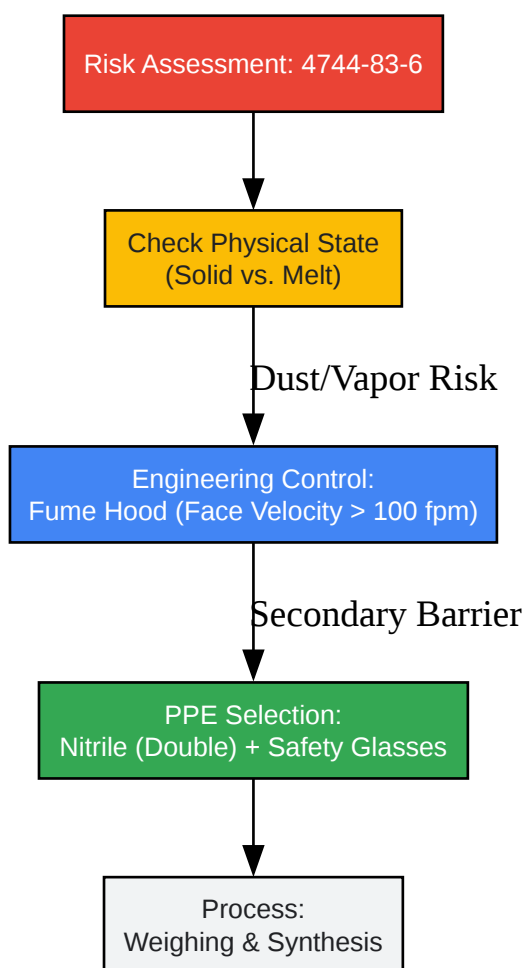
Because this is a research chemical, we must assume potential unknown chronic toxicity. The cyclooctyl ring is metabolically distinct from smaller rings; oxidative metabolism could yield reactive intermediates.

Key Risk:Irritation + Occlusion. If this solid/oil contacts the skin and is covered (e.g., by a contaminated watch band or tight clothing), the lipophilic acid can cause severe chemical burns that are not immediately painful (insidious onset).

## Engineering Controls & Personal Protective Equipment (PPE)[4]

This section details the "Defense" layer of the safety protocol.[7] We move beyond generic advice to specific, causality-based requirements.

## Hierarchy of Controls Workflow



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Figure 1: Decision logic for exposure control. Note that engineering controls (ventilation) take precedence over PPE.

## Specific PPE Requirements[11][12]

- Respiratory Protection:
  - Standard: Handle inside a certified chemical fume hood.
  - Exception: If weighing fine powder outside a hood (discouraged), use a P95 or N95 particulate respirator to prevent inhalation of acidic dust.
- Hand Protection (Critical):
  - Material: Nitrile Rubber (Minimum thickness 0.11 mm).

- Protocol: Double gloving is recommended during synthesis steps involving organic solvents (DCM/DMF), as the solvent acts as a carrier vehicle, dragging the lipophilic acid through the glove material.
- Eye Protection:
  - Chemical splash goggles or safety glasses with side shields. Contact lenses should not be worn when handling lipophilic irritants.

## Handling & Synthesis Protocols

### Weighing and Transfer

- Static Risk: Crystalline organic acids can generate static charge. Use an antistatic gun or ionizer if the powder is flighty.
- Tools: Use glass or stainless steel spatulas. Avoid reactive metals (aluminum) which may corrode over time if left in contact with the acid in humid environments.

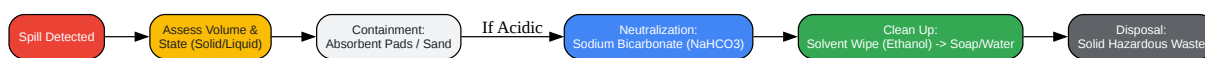
### Reaction Setup

- Incompatibility:
  - Strong Oxidizers: (e.g.,  
  
, Chromic acid). The cyclooctane ring is susceptible to oxidation.
  - Strong Bases: Exothermic neutralization occurs.
  - Reducing Agents: (e.g.,  
  
). Will generate hydrogen gas and heat; ensure proper venting.

## Emergency Response & Spill Management

In the event of exposure, the lipophilicity of the compound requires specific decontamination steps (soap is essential, water alone is insufficient).

### Spill Response Logic



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Figure 2: Step-by-step workflow for neutralizing and cleaning spills of **2-cyclooctylacetic acid**.

## First Aid Measures

- Skin Contact: Immediately wash with soap and copious water.[4][6][7] Causality: Water alone will bead off the lipophilic acid; soap is required to emulsify and remove it.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. [4][7]
- Ingestion: Do NOT induce vomiting. The acidic nature could cause secondary damage to the esophagus.

## Storage & Waste Disposal

### Stability and Storage

- Conditions: Store in a cool, dry place ( is preferred for long-term stability to prevent slow oxidation or "sweating" of the solid).
- Container: Borosilicate glass or HDPE.
- Shelf Life: Re-test purity annually. Look for discoloration (yellowing), which indicates oxidation of the cycloalkyl ring.

### Waste Disposal[11]

- Classification: Hazardous Chemical Waste.
- Stream: Combustible / Organic waste stream.
- Neutralization: Can be neutralized with dilute NaOH before disposal if required by local site EHS protocols, but direct incineration via a licensed contractor is standard.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1516411, 2-Cyclobutylacetic acid (Homolog Reference). Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). Registration Dossier: Cyclohexylacetic acid (Read-Across Source). [8][5] Retrieved from [[Link](#)] (Note: General landing for search as specific deep links vary by session).
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (29 CFR 1910.1200). Retrieved from [[Link](#)]

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## Sources

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- 2. [1123-00-8|2-Cyclopentylacetic acid|BLD Pharm \[bldpharm.com\]](#)
- 3. [cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
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